An In-depth Technical Guide to 2-(tert-Butoxy)-4-methylpyridine

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Compound of Interest

Compound Name:	*2-(tert-Butoxy)-4-methylpyridine*
CAS No.:	*57883-15-5*
Cat. No.:	*B1527101*

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An Important Note on Chemical Identification:

Initial searches for "**2-(tert-Butoxy)-4-methylpyridine**" frequently yield results for a similarly named but structurally distinct compound, 2,6-Di-tert-butyl-4-methylpyridine (CAS Number: 38222-83-2). It is crucial for researchers to distinguish between these two molecules to ensure the accuracy and safety of their work. This guide focuses exclusively on **2-(tert-Butoxy)-4-methylpyridine**.

CAS Number: 57883-15-5

Introduction

2-(tert-Butoxy)-4-methylpyridine is a substituted pyridine derivative. Pyridine and its derivatives are a highly important class of heterocyclic compounds that form the core structure of numerous pharmaceuticals, agrochemicals, and functional materials. The introduction of a tert-butoxy group at the 2-position and a methyl group at the 4-position of the pyridine ring imparts specific steric and electronic properties that can be strategically utilized in organic synthesis. The tert-butoxy group, being bulky, can influence the regioselectivity of reactions and

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the stability of the molecule. This guide provides a comprehensive overview of the available technical information for **2-(tert-Butoxy)-4-methylpyridine**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

The structural and physicochemical properties of a molecule are fundamental to understanding its reactivity, behavior in biological systems, and appropriate handling and storage procedures.

Molecular Structure

The chemical structure of **2-(tert-Butoxy)-4-methylpyridine** consists of a pyridine ring substituted at the C2 position with a tert-butoxy group [-O-C(CH_3)$_3$] and at the C4 position with a methyl group [-CH_3].

Caption: Chemical structure of **2-(tert-Butoxy)-4-methylpyridine**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(tert-Butoxy)-4-methylpyridine** is provided in the table below. The limited availability of experimental data for this compound in publicly accessible literature is noteworthy, and some properties may be estimated.

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Property	Value	Source
CAS Number	57883-15-5	
Molecular Formula	$C_{10}H_{15}NO$	
Molecular Weight	165.23 g/mol	
Appearance	Not specified in available literature	-
Boiling Point	Data not available	-
Melting Point	Data not available	-
Density	Data not available	-
Solubility	Data not available	-
Storage Temperature	2-8°C	

Synthesis

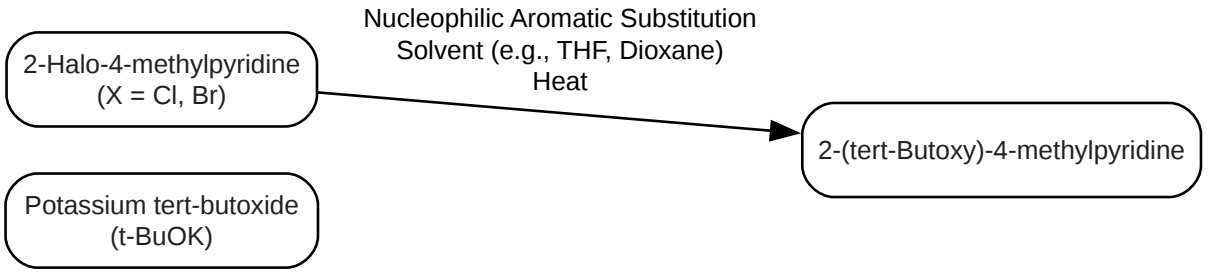
The synthesis of 2-(tert-butoxy)pyridines can generally be achieved through the nucleophilic substitution of a suitable leaving group (such as a halide or sulfonate) at the 2-position of the pyridine ring with a tert-butoxide salt.

A plausible synthetic route starting from a commercially available precursor is outlined below. The causality behind the choice of reagents and conditions is explained to provide a deeper understanding of the process.

General Synthetic Pathway: Nucleophilic Aromatic Substitution

A common and effective method for the synthesis of 2-alkoxypyridines is the reaction of a 2-halopyridine with the corresponding alkoxide. In the case of **2-(tert-Butoxy)-4-methylpyridine**, the synthesis would likely involve the reaction of 2-chloro-4-methylpyridine or 2-bromo-4-methylpyridine with potassium tert-butoxide.

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